

An In-depth Technical Guide to 4-Nitrocatechol Sulfate

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Compound of Interest

Compound Name: 4-Nitrocatechol sulfate

CAS No.: 10485-66-2

Cat. No.: B1204417

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Abstract

4-Nitrocatechol sulfate, predominantly available as its dipotassium salt, is a principal chromogenic substrate for the determination of arylsulfatase (EC 3.1.6.1) activity. This guide provides a comprehensive overview of its chemical and physical properties, a detailed protocol for its use in enzymatic assays, and a historical synthesis method. The enzymatic hydrolysis of **4-nitrocatechol sulfate** yields 4-nitrocatechol, which, under alkaline conditions, forms a colored phenolate ion that can be quantified spectrophotometrically. This reaction is fundamental in diagnosing certain lysosomal storage disorders, such as metachromatic leukodystrophy, and in broader research applications involving sulfatase activity.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-nitrocatechol sulfate** and its hydrolysis product, 4-nitrocatechol, is essential for its effective use in research.

4-Nitrocatechol Sulfate Dipotassium Salt

This is the common commercially available form of the substrate.

Property	Value	Reference(s)
Synonyms	2-Hydroxy-5-nitrophenyl sulfate dipotassium salt, p-Nitrocatechol sulfate dipotassium salt	[1]
CAS Number	14528-64-4	
Molecular Formula	C ₆ H ₃ K ₂ NO ₇ S	[1]
Molecular Weight	311.35 g/mol	[1]
Appearance	Yellow to orange crystalline powder	[2]
Melting Point	>261°C (decomposes)	[2]
Solubility	Soluble in water (100 mg/mL)	[2]
Storage Temperature	-20°C	

4-Nitrocatechol

This is the product of the enzymatic reaction. Its properties are crucial for understanding the detection method.

Property	Value	Reference(s)
Synonyms	4-nitro-1,2-benzenediol, 4-Nitropyrocatechol	[3]
CAS Number	3316-09-4	[3]
Molecular Formula	C ₆ H ₅ NO ₄	[3]
Molecular Weight	155.11 g/mol	[3]
Appearance	Yellow to mustard-colored crystalline powder	[4]
Melting Point	173-177 °C	[4]
Solubility	Very slightly soluble in water; soluble in ethanol	[4]
pKa	6.84 (at 25°C)	[4][5]
Molar Absorptivity (ε)	~7,500 M ⁻¹ cm ⁻¹ at 350 nm	[6][7]

Synthesis Protocol

A historical method for the synthesis of **4-nitrocatechol sulfate** involves the persulfate oxidation of p-nitrophenol.

Reaction: Persulfate oxidation of p-nitrophenol.

Procedure:

- Dissolve p-nitrophenol in an appropriate solvent.
- Add a solution of potassium persulfate.
- The reaction mixture is typically heated to facilitate the oxidation and sulfation.
- The resulting **4-nitrocatechol sulfate** can be isolated as its potassium salt.
- Recrystallization can be performed for purification.

Note: This is a generalized description of a historical method. Researchers should consult detailed literature for specific reaction conditions and safety precautions.

Experimental Protocol: Arylsulfatase Activity Assay

The primary application of **4-nitrocatechol sulfate** is in the spectrophotometric determination of arylsulfatase activity. The following is a representative protocol.

Principle: Arylsulfatase catalyzes the hydrolysis of **4-nitrocatechol sulfate** to 4-nitrocatechol and a sulfate ion. In an alkaline environment, 4-nitrocatechol is deprotonated to form the 4-nitrocatecholate anion, which is a yellow-colored compound with an absorbance maximum around 515 nm. The rate of formation of this anion is directly proportional to the enzyme activity.

Materials:

- **4-Nitrocatechol sulfate** dipotassium salt
- Sodium acetate buffer (e.g., 0.5 M, pH 5.0)
- Sodium hydroxide (NaOH) solution (e.g., 1.0 M)
- Enzyme sample (e.g., cell lysate, purified enzyme)
- Spectrophotometer capable of measuring absorbance at 515 nm
- Thermostatted water bath (37°C)
- Cuvettes

Procedure:

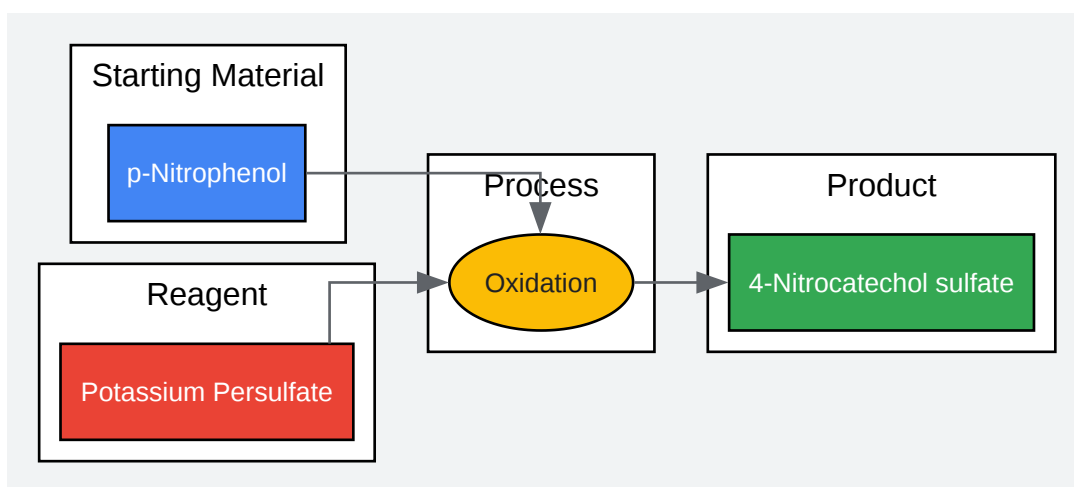
- Reagent Preparation:
 - Prepare a suitable concentration of **4-nitrocatechol sulfate** solution in water (e.g., 10 mM).

- Prepare the sodium acetate buffer and adjust the pH to the optimum for the specific arylsulfatase being assayed (typically around pH 5.0).
- Prepare the NaOH solution for stopping the reaction and developing the color.
- Assay Setup:
 - For each sample and control, pipette the required volume of sodium acetate buffer into a test tube.
 - Add the enzyme sample to the test tubes. For the blank/control, add the corresponding buffer or denatured enzyme.
 - Pre-incubate the tubes at 37°C for a few minutes to reach thermal equilibrium.
- Enzymatic Reaction:
 - Initiate the reaction by adding the **4-nitrocatechol sulfate** solution to each tube and mix gently.
 - Incubate the reaction mixture at 37°C for a defined period (e.g., 30-60 minutes). The incubation time should be within the linear range of the reaction.
- Reaction Termination and Color Development:
 - Stop the reaction by adding a sufficient volume of NaOH solution to raise the pH above 10. This will also deprotonate the 4-nitrocatechol, leading to the formation of the colored product.
- Measurement:
 - Measure the absorbance of the solution at 515 nm using a spectrophotometer.
 - Subtract the absorbance of the blank from the absorbance of the samples.
- Calculation of Enzyme Activity:

- The enzyme activity can be calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, ϵ is the molar absorptivity of 4-nitrocatechol at 515 nm under alkaline conditions, c is the concentration of the product, and l is the path length of the cuvette.
- Enzyme activity is typically expressed in units, where one unit is defined as the amount of enzyme that hydrolyzes a certain amount of substrate per unit of time under specified conditions (e.g., $\mu\text{mol}/\text{min}$).

Visualizations

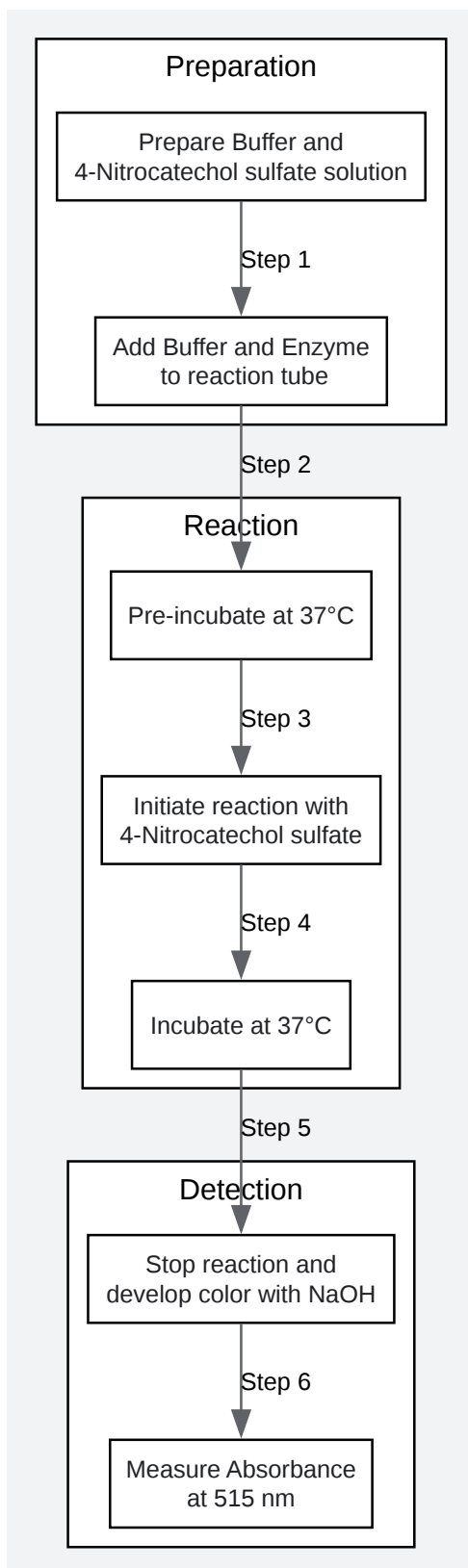
Synthesis of 4-Nitrocatechol Sulfate



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Caption: Synthesis of **4-Nitrocatechol sulfate** via persulfate oxidation.

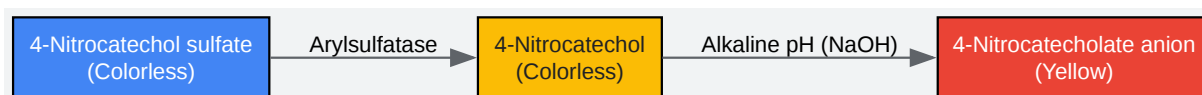
Arylsulfatase Assay Workflow



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Caption: Workflow for the enzymatic assay of arylsulfatase.

Enzymatic Reaction and Detection Pathway



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Caption: Enzymatic hydrolysis and color development pathway.

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